

solubility of 1-phenyl-1H-pyrazole in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *benzene;1H-pyrazole*

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An in-depth guide to the solubility of 1-phenyl-1H-pyrazole in organic solvents for researchers, scientists, and drug development professionals.

Introduction

1-Phenyl-1H-pyrazole is a heterocyclic aromatic organic compound with the chemical formula $C_9H_8N_2$. It consists of a pyrazole ring substituted with a phenyl group at the 1-position. This compound and its derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and applications as ligands in coordination chemistry. Understanding the solubility of 1-phenyl-1H-pyrazole in various organic solvents is crucial for its synthesis, purification, formulation, and application in these fields. This technical guide provides a summary of available quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of the experimental workflow.

Quantitative Solubility Data

Despite extensive research into the synthesis and applications of 1-phenyl-1H-pyrazole and its derivatives, a comprehensive, publicly available dataset of its solubility in a wide range of common organic solvents is not readily found in a single source. However, qualitative information suggests it is generally more soluble in organic solvents like ethanol, methanol, and acetone.

For the purpose of this guide, and in the absence of a specific comprehensive study on 1-phenyl-1H-pyrazole, we will present a representative table based on a closely related

derivative, 5-amino-3-methyl-1-phenylpyrazole. This data provides valuable insight into the expected solubility trends of phenylpyrazole derivatives in various types of organic solvents. The mole fraction solubility of 5-amino-3-methyl-1-phenylpyrazole was found to increase with rising temperature in the tested solvents. The solubility order was observed as: 1,4-dioxane > acetonitrile > methanol > isobutanol > ethanol > n-propanol > isopropanol > 2-butanone > toluene > cyclohexane[1].

Table 1: Representative Solubility of a Phenylpyrazole Derivative (5-amino-3-methyl-1-phenylpyrazole) in Various Organic Solvents

Solvent	Polarity (Dielectric Constant)	Solvent Type	General Solubility Trend
1,4-Dioxane	2.2	Ether	High
Acetonitrile	37.5	Nitrile	High
Methanol	32.7	Alcohol (Polar, Protic)	Moderate to High
Ethanol	24.5	Alcohol (Polar, Protic)	Moderate
n-Propanol	20.1	Alcohol (Polar, Protic)	Moderate
Isopropanol	18.3	Alcohol (Polar, Protic)	Moderate
Isobutanol	17.9	Alcohol (Polar, Protic)	Moderate to High
2-Butanone	18.5	Ketone	Moderate
Toluene	2.4	Aromatic Hydrocarbon	Low
Cyclohexane	2.0	Aliphatic Hydrocarbon	Low

Note: This table is illustrative of the expected trends for 1-phenyl-1H-pyrazole based on data for a similar compound. The exact quantitative solubility will vary.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. A commonly employed and reliable technique is the gravimetric method. This method involves preparing a saturated solution of the solute in a given solvent at

a specific temperature, and then determining the concentration of the solute in that solution by weighing the residue after solvent evaporation.

Gravimetric Method for Solubility Determination

This protocol outlines the steps for determining the solubility of 1-phenyl-1H-pyrazole in an organic solvent.

Materials and Apparatus:

- 1-Phenyl-1H-pyrazole (solute)
- Organic solvent of interest
- Analytical balance
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Conical flasks or vials
- Evaporating dish or pre-weighed vials
- Oven

Procedure:

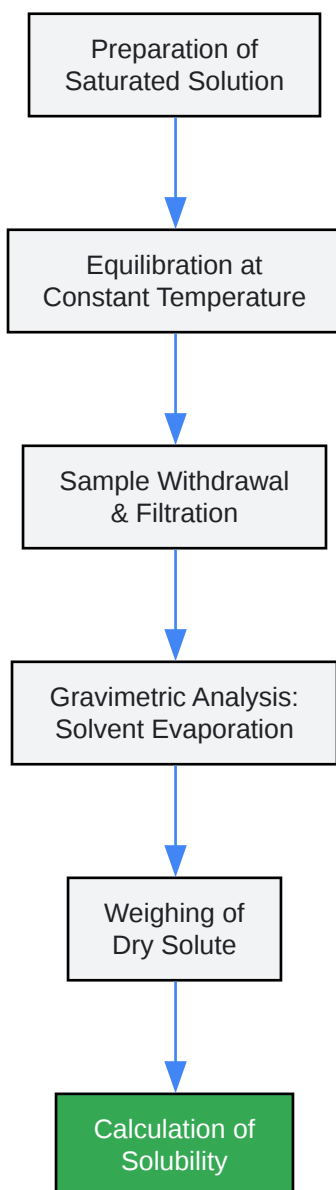
- Preparation of Saturated Solution:
 - Add an excess amount of 1-phenyl-1H-pyrazole to a known volume of the organic solvent in a conical flask. The presence of undissolved solid is necessary to ensure saturation.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient time to allow the system to reach equilibrium. This can take several hours to days, and it is confirmed when the concentration of the solute in the

solution remains constant over time.

- Sample Collection and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
 - Immediately filter the solution using a syringe filter into a pre-weighed container. The filter should also be at the experimental temperature. This step is critical to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Weigh the container with the filtered saturated solution to determine the total mass of the solution.
 - Evaporate the solvent from the solution. This can be done by placing the container in an oven at a temperature below the boiling point of the solvent and the melting point of the solute until a constant weight is achieved. A vacuum oven can be used to expedite this process at a lower temperature.
 - After the solvent has completely evaporated, cool the container to room temperature in a desiccator and weigh it again. The final weight will be that of the dissolved 1-phenyl-1H-pyrazole.
- Calculation of Solubility:
 - The mass of the solute is the final weight of the container minus the initial weight of the empty container.
 - The mass of the solvent is the total mass of the solution minus the mass of the solute.
 - Solubility can be expressed in various units, such as grams of solute per 100 grams of solvent, or as a mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.



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Caption: Experimental workflow for determining the solubility of a solid in a liquid using the gravimetric method.

This guide provides a foundational understanding of the solubility of 1-phenyl-1H-pyrazole in organic solvents. For precise quantitative data, it is recommended that researchers perform their own solubility studies using the detailed protocol provided, as solubility can be influenced by factors such as solvent purity and the specific crystalline form of the solute.

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References

- 1. researchgate.net [researchgate.net]
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